

# Personal protective equipment for handling 2-Allylcyclohexanone

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## Compound of Interest

Compound Name: 2-Allylcyclohexanone

Cat. No.: B1266257

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## Essential Safety and Handling Guide for 2-Allylcyclohexanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Allylcyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Allylcyclohexanone**
- CAS Number: 94-66-6
- Molecular Formula:  $\text{H}_2\text{C}=\text{CHCH}_2\text{C}_6\text{H}_9(=\text{O})$

## Hazard Identification and Safety Summary

**2-Allylcyclohexanone** is a combustible liquid that poses several health risks. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin irritation and serious eye damage, and may cause respiratory irritation.<sup>[1]</sup>

GHS Hazard Statements:

- H226: Flammable liquid and vapor.<sup>[1]</sup>

- H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[1]
- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.[1]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

Property	Value
Form	Liquid
Boiling Point	94 °C / 23 mmHg
Density	0.927 g/mL at 25 °C
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n <sub>20/D</sub> 1.469

## Personal Protective Equipment (PPE)

A thorough risk assessment is necessary before handling **2-Allylcyclohexanone**.<sup>[2]</sup> The following PPE is mandatory to minimize exposure.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.[2]	To protect against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[2][3]	To prevent skin contact.
Body Protection	A long-sleeved laboratory coat.[4][5]	To protect clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or a fume hood. If ventilation is insufficient, use a respirator with a suitable filter (e.g., Type ABEK (EN14387)).[6]	To avoid inhalation of vapors.

## Operational Plan: Step-by-Step Handling Procedures

### Pre-Operational Checks

- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[7]
- Verify that the fume hood or other ventilated enclosure is functioning correctly.
- Assemble all necessary equipment and reagents before starting the procedure.
- Confirm that a designated and properly labeled hazardous waste container is available.[8]

### Handling 2-Allylcyclohexanone

- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Grounding: Ground and bond the container and receiving equipment to prevent static discharge, especially during transfers.[9][10]

- Dispensing: Conduct all handling and dispensing of **2-Allylcyclohexanone** inside a certified chemical fume hood to minimize inhalation exposure.[8] Use only non-sparking tools.[7][9][10]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[6] Do not breathe vapors or mists.[1][6]
- Heating: Keep away from heat, sparks, open flames, and hot surfaces.[1][10] No smoking is permitted in the handling area.[10]
- Storage: Keep the container tightly closed when not in use.[10] Store in a cool, well-ventilated, and approved area away from incompatible materials such as oxidizing agents, acids, and alkalis.[6]

## Post-Handling Procedures

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.
- Cleaning: Clean the work area and any equipment used.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the appropriate waste stream.
- Storage: Return the **2-Allylcyclohexanone** container to its designated secure storage area.

## Emergency and First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[6][9] Seek immediate medical attention.[6][9]
Skin Contact	Take off immediately all contaminated clothing.[9] Rinse skin with plenty of water.[6][9] If skin irritation occurs, get medical advice/attention.[9]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[6][9] Call a poison center or doctor if you feel unwell.[9]
Ingestion	Rinse mouth.[9] Do NOT induce vomiting.[10] Call a poison center or doctor if you feel unwell.[9][10]

## Disposal Plan

The disposal of **2-Allylcyclohexanone** and its contaminated waste must be handled as hazardous chemical waste.[8] Never dispose of this chemical down the drain or in regular trash.[8][11]

## Waste Segregation and Collection

- Waste Container: Collect waste **2-Allylcyclohexanone** and any contaminated materials (e.g., gloves, pipette tips, paper towels) in a dedicated, chemically compatible, and clearly labeled hazardous waste container.[8][12]
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name: "**2-Allylcyclohexanone**".
- Segregation: Do not mix with incompatible waste streams. As a non-halogenated organic solvent, it should be segregated accordingly.[11]

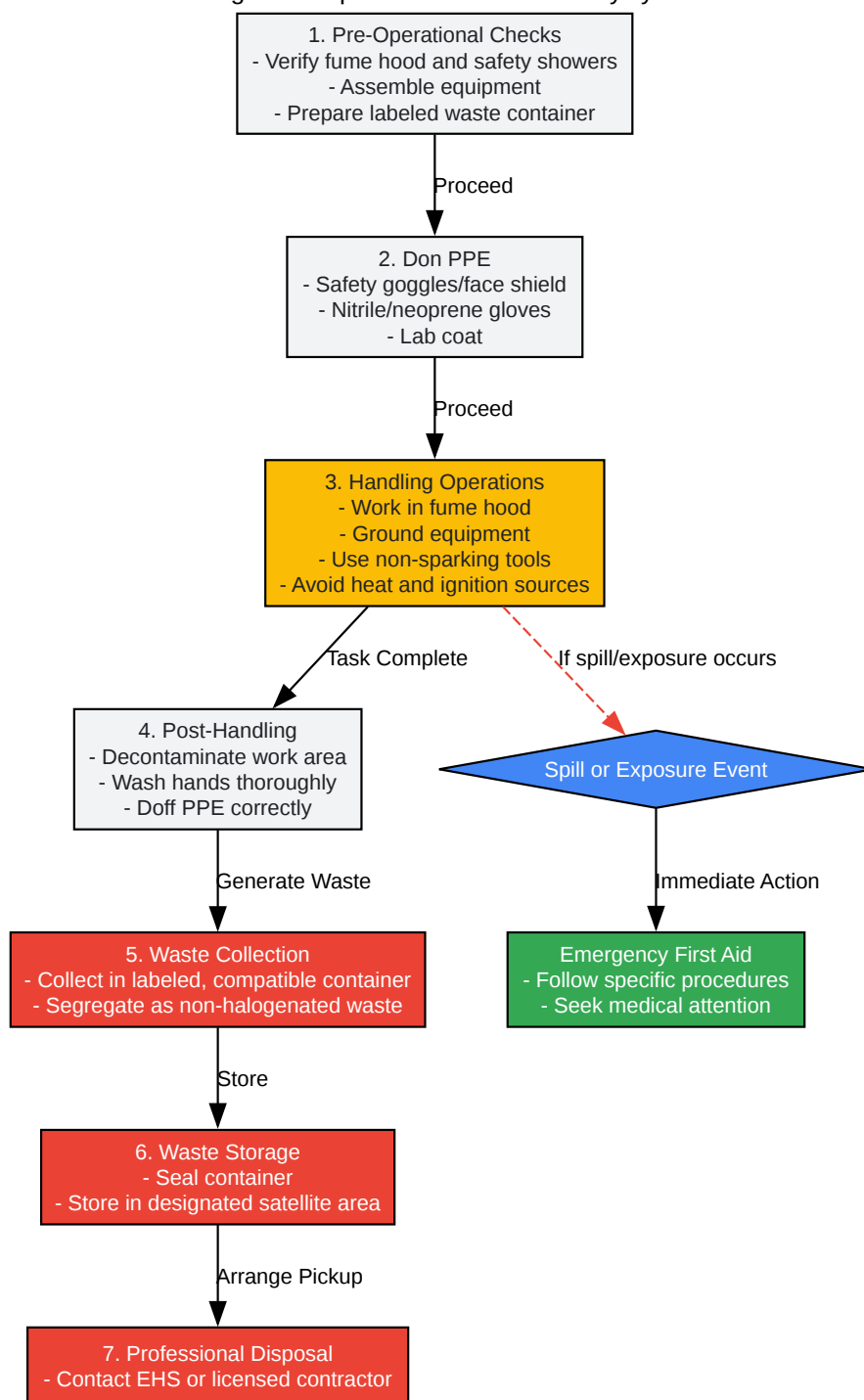
## Storage of Waste

- Store the sealed waste container in a designated and secure satellite accumulation area.
- The storage area should be cool, well-ventilated, and away from sources of ignition and incompatible materials.[\[10\]](#)

## Professional Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[8\]](#)[\[13\]](#)
- Ensure that the disposal company is reputable and follows all local, state, and federal regulations for hazardous waste disposal.[\[13\]](#)

## Safe Handling and Disposal Workflow for 2-Allylcyclohexanone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **2-Allylcyclohexanone**.

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